

# toxicological profile of cashmeran on aquatic organisms

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## Compound of Interest

Compound Name: Cashmeran

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An In-depth Technical Guide to the Toxicological Profile of **Cashmeran** on Aquatic Organisms

## Introduction

**Cashmeran**®, chemically known as 1,2,3,5,6,7-Hexahydro-1,1,2,3,3-pentamethyl-4H-inden-4-one (CAS No. 33704-61-9), is a polycyclic musk widely used as a fragrance ingredient in cosmetics, personal hygiene products, air fresheners, and household cleaning agents.[1][2] Its widespread use results in its release into the aquatic environment, primarily through wastewater treatment plant effluents.[1][2] This technical guide provides a comprehensive overview of the aquatic toxicology of **Cashmeran**, summarizing key data on its environmental fate, ecotoxicity across different trophic levels, and the experimental protocols used for its assessment.

## Environmental Fate and Persistence

The environmental behavior of a chemical dictates its potential for exposure to aquatic organisms. **Cashmeran** is characterized by its persistence in the environment and a low potential for bioaccumulation.[1]

### 2.1 Persistence and Degradability

**Cashmeran** is not readily biodegradable.[2] In a 28-day study conducted according to OECD Test Guideline 301C, no mineralization was observed, with 0% biodegradation measured by biological oxygen demand (BOD).[1][2] After 28 days, 99% of the substance remained, leading

to its classification as "Persistent".<sup>[1][2]</sup> It is not expected to hydrolyze in water due to the absence of readily hydrolysable functional groups.<sup>[1]</sup>

## 2.2 Bioaccumulation Potential

Despite having an octanol-water partition coefficient (Log Kow) of 4.2, which suggests a potential for bioaccumulation, experimental data indicate a low bioconcentration potential in fish.<sup>[1][3][4]</sup> A study following OECD TG 305 reported a lipid-normalized bioconcentration factor (BCF) of 157 L/kg wet weight in carp (*Cyprinus carpio*).<sup>[1][2]</sup> This value is well below the threshold of 2000 L/kg, leading to the classification of **Cashmeran** as "Not Bioaccumulative".<sup>[1][2]</sup>

## 2.3 Environmental Transport and Partitioning

When released into the environment, **Cashmeran** is expected to predominantly partition to the water (95%) and soil compartments.<sup>[1][4]</sup> It has a soil adsorption coefficient (log KOC) of 2.3, suggesting medium mobility in soil.<sup>[1][2]</sup> Its Henry's law constant of 1.44 Pa·m<sup>3</sup>/mol indicates moderate volatility from water and moist soil.<sup>[1]</sup> In the atmosphere, it undergoes rapid photo-oxidation with a calculated half-life of 1.2 hours.<sup>[1][2]</sup>

Table 1: Summary of Environmental Fate Properties for **Cashmeran**

Parameter	Value	Guideline/Method	Classification/Interpretation	Source(s)
Biodegradation	0% after 28 days	OECD TG 301C	Not readily biodegradable; Persistent	<a href="#">[1]</a> <a href="#">[2]</a>
Log Kow	4.2	Measured	Meets threshold for bioaccumulation concern	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
BCF (Fish)	157 L/kg	OECD TG 305	Low potential to bioconcentrate; Not Bioaccumulative	<a href="#">[1]</a> <a href="#">[2]</a>
Log Koc	2.3	Measured	Medium mobility in soil	<a href="#">[1]</a> <a href="#">[2]</a>

## Aquatic Ecotoxicity

The ecotoxicity of **Cashmeran** has been evaluated across three key aquatic trophic levels: fish, invertebrates, and algae. The data consistently show that while the substance is toxic to aquatic life, it is not classified as highly toxic based on acute exposure values.

### 3.1 Acute Toxicity

Acute toxicity is assessed over short exposure periods (48-96 hours) to determine the concentration that causes an immediate effect, such as mortality or immobilization, in 50% of the test population (LC50/EC50).

Table 2: Acute Toxicity of **Cashmeran** to Aquatic Organisms

Trophic Level	Species	Duration	Endpoint	Value (mg/L)	Method	Source(s)
Fish	Oryzias latipes (Japanese Rice Fish)	96 h	LC50	2.12	Experimental	[5]
Oryzias latipes (Medaka)	96 h	LC50	1.7	OECD TG 203	[2]	
Fish (General)	96 h	LC50	4.4	Calculated (ECOSAR)	[1][2]	
Invertebrate	Daphnia magna (Water Flea)	48 h	EC50 (Immobilization)	1.5	OECD TG 202	[1][2][5]
Algae	Desmodesmus subspicatus	72 h	EC50 (Growth Inhibition)	10	OECD TG 201	[2][5]
Algae (General)	96 h	EC50	1.35	Calculated (ECOSAR)	[1][4]	

### 3.2 Chronic Toxicity

Chronic toxicity studies assess the effects of longer-term exposure at lower concentrations. Data on the chronic aquatic toxicity of **Cashmeran** are limited.

Table 3: Chronic Toxicity of **Cashmeran** to Aquatic Organisms

Trophic Level	Species	Duration	Endpoint	Value (mg/L)	Method	Source(s)
Fish	Danio rerio (Zebrafish)	-	NOEC (Early-life stage)	0.16	OECD Guideline	[2]

## Experimental Protocols

The aquatic toxicity data for **Cashmeran** have been generated primarily using standardized methodologies from the Organisation for Economic Co-operation and Development (OECD). Due to **Cashmeran**'s low water solubility, test media are often prepared as a Water Accommodated Fraction (WAF).[\[6\]](#)[\[7\]](#)

### 4.1 OECD 203: Fish, Acute Toxicity Test

This guideline determines the concentration of a substance lethal to 50% of a test fish population (LC50) over a 96-hour period.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Test Organism: Recommended species include Zebrafish (Danio rerio) or Japanese Rice Fish (Oryzias latipes).[\[2\]](#)[\[9\]](#)
- Test Duration: 96 hours.[\[8\]](#)[\[9\]](#)
- Procedure: Fish are exposed to a geometric series of at least five test concentrations and a control.[\[8\]](#) For a substance like **Cashmeran**, a semi-static renewal procedure (renewing test solutions every 24 hours) is often employed to maintain exposure concentrations.
- Test Conditions: Controlled temperature (e.g., 10-14°C for rainbow trout), lighting, and dissolved oxygen levels are maintained.[\[11\]](#)
- Endpoint: Mortalities are recorded at 24, 48, 72, and 96 hours.[\[8\]](#) The LC50 value and its 95% confidence limits are calculated using statistical methods like Probit analysis.[\[10\]](#)[\[12\]](#)

### 4.2 OECD 202: Daphnia sp. Acute Immobilisation Test

This test assesses the concentration at which 50% of the daphnids are rendered immobile (EC50).[\[13\]](#)[\[14\]](#)

- Test Organism: *Daphnia magna*, less than 24 hours old.[\[13\]](#)
- Test Duration: 48 hours.[\[14\]](#)
- Procedure: Daphnids are exposed to the test substance across a range of concentrations in a static or semi-static system.[\[15\]](#)
- Endpoint: The number of immobilized daphnids (those unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.[\[6\]](#)[\[15\]](#) The 48h-EC50 is the primary result.

#### 4.3 OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

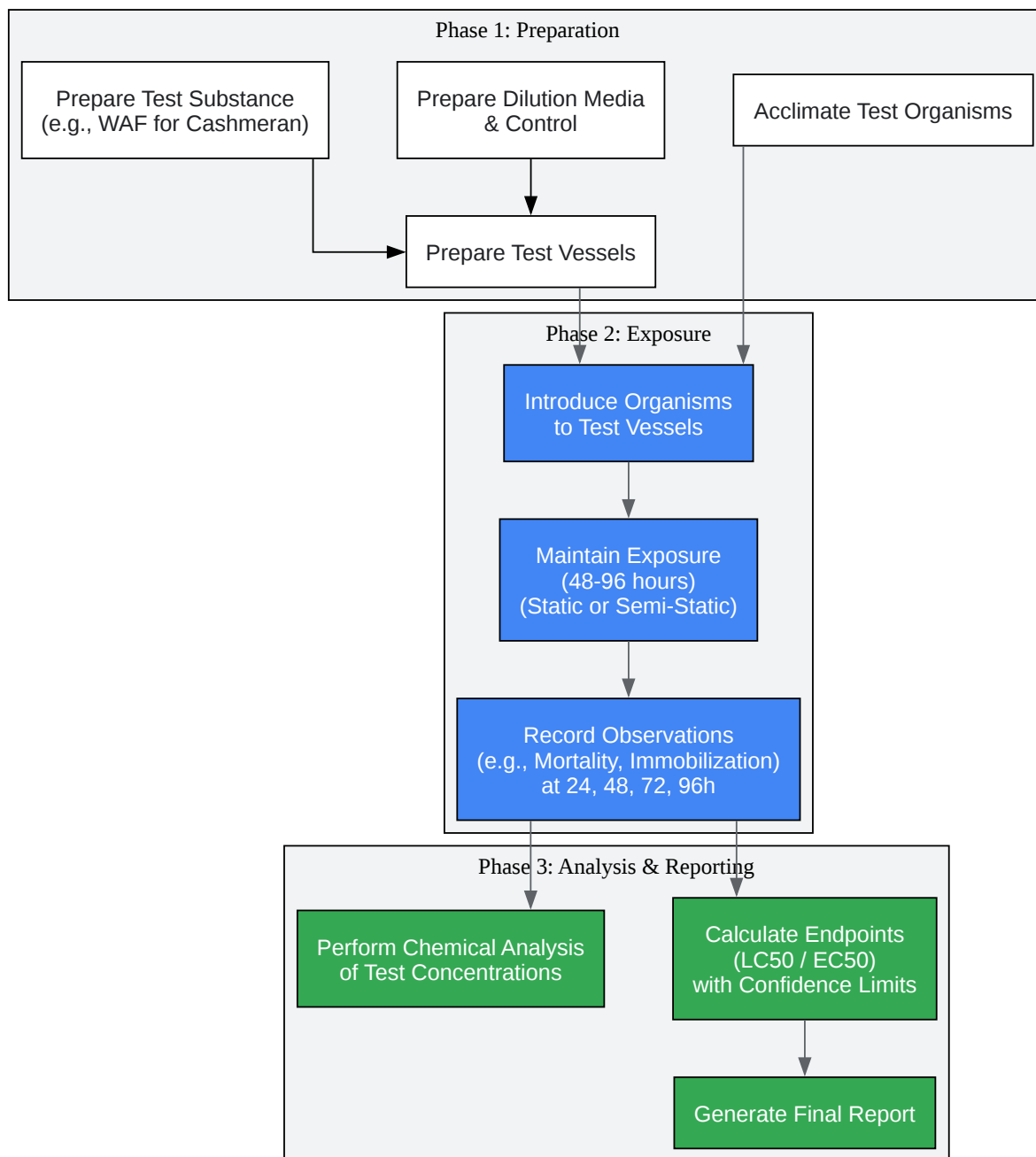
This guideline determines the effect of a substance on the growth of microalgae.[\[7\]](#)[\[16\]](#)[\[17\]](#)

- Test Organism: Recommended species include *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.[\[5\]](#)[\[16\]](#)
- Test Duration: 72 hours.[\[7\]](#)[\[17\]](#)
- Procedure: Exponentially growing algal cultures are exposed to the test substance in a nutrient-rich medium under continuous illumination and controlled temperature.[\[16\]](#)[\[18\]](#)
- Endpoint: Growth inhibition is quantified by measuring algal biomass (e.g., cell counts) over time compared to controls.[\[18\]](#) The EC50 is calculated based on the reduction in either growth rate or yield.[\[17\]](#)

## Visualizations

### 5.1 Experimental Workflow for Aquatic Toxicity Testing

The following diagram illustrates a generalized workflow for conducting a standard aquatic ecotoxicity study, such as an OECD 202 or 203 test.

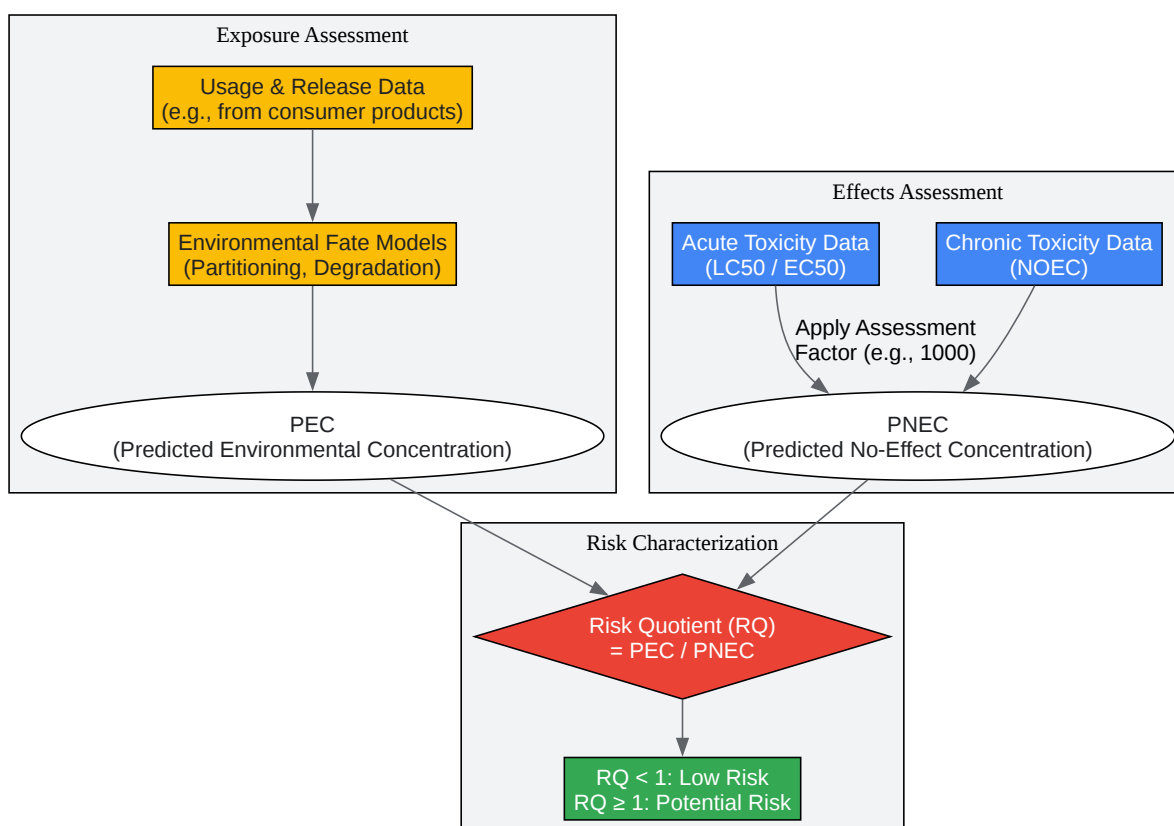


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Caption: Generalized workflow for a standard aquatic toxicity test.

## 5.2 Environmental Risk Characterization Logic

Environmental risk is determined by comparing the concentration of a substance expected in the environment with the concentration known to cause no adverse effects.



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Caption: Logic flow for environmental risk characterization.

## Environmental Risk Characterization

The environmental risk of **Cashmeran** is determined by comparing its Predicted Environmental Concentration (PEC) with its Predicted No-Effect Concentration (PNEC).

- PNEC: The freshwater aquatic PNEC for **Cashmeran** has been derived as 1.35 µg/L.[\[1\]](#)[\[4\]](#) This value was calculated from the algal ecotoxicity endpoint (EC50 = 1.35 mg/L) using a conservative assessment factor of 1000, which accounts for uncertainty when extrapolating from acute lab data to chronic ecosystem effects.[\[1\]](#)[\[4\]](#)
- PEC: The estimated concentration of **Cashmeran** in Australian river water is 0.033 µg/L, with a worst-case estimate based on international data being 0.17 µg/L.[\[1\]](#)
- Risk Quotient (RQ): The RQ (PEC/PNEC) is less than 1, indicating that the expected concentrations of **Cashmeran** in surface waters are below the level of concern.[\[1\]](#)

Based on its properties, **Cashmeran** is classified under the Globally Harmonised System (GHS) as Acute Aquatic Category 2 (H401: Toxic to aquatic life) and Chronic Aquatic Category 2 (H411: Toxic to aquatic life with long lasting effects).[\[1\]](#) This chronic classification is driven by its persistence combined with its acute toxicity, as comprehensive chronic data are not available.[\[1\]](#)

## Conclusion

The toxicological profile of **Cashmeran** indicates that it is a persistent but not bioaccumulative substance in the aquatic environment. It exhibits acute toxicity to fish, aquatic invertebrates, and algae, with EC50 and LC50 values typically in the range of 1 to 10 mg/L. While chronic toxicity data are limited, risk assessments based on the ratio of predicted environmental concentrations to predicted no-effect concentrations conclude that the current industrial use of **Cashmeran** is unlikely to pose a high risk to the aquatic environment.[\[1\]](#) Its GHS classification as toxic to aquatic life with long-lasting effects underscores the importance of managing its release into waterways due to its high persistence.[\[1\]](#)[\[3\]](#)

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